Introduction: The Emergence of the Morpholinonicotinonitrile Core

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Compound of Interest

Compound Name:	*2-Morpholinonicotinonitrile*
CAS No.:	*59025-37-5*
Cat. No.:	*B1350431*

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In the landscape of medicinal chemistry, the identification of privileged scaffolds—molecular frameworks that can bind to multiple biological targets—is a cornerstone of efficient drug discovery.[1] The **2-morpholinonicotinonitrile** core has emerged as one such scaffold, demonstrating significant potential, particularly as an inhibitor of the phosphoinositide 3-kinase (PI3K) signaling pathway.[2] This pathway is frequently dysregulated in various human cancers, making it a critical target for therapeutic intervention.[3][4]

The structure features a pyridine ring substituted with a nitrile group (nicotinonitrile) and a morpholine moiety. The morpholine ring, in particular, is a common motif in kinase inhibitors, often serving as a "hinge-binder" that interacts with the ATP-binding site of the target enzyme.[5] This guide will synthesize the current understanding of this scaffold, explaining the causality behind its biological activity and outlining the experimental methodologies used to characterize its derivatives.

Synthesis and Chemical Properties

The synthesis of **2-morpholinonicotinonitrile** derivatives is typically achieved through a straightforward and robust nucleophilic aromatic substitution reaction. The general strategy

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involves the displacement of a leaving group, commonly a halogen, from the 2-position of the nicotinonitrile ring by the secondary amine of morpholine.

General Synthetic Protocol

A common and efficient method for synthesizing the **2-morpholinonicotinonitrile** core and its analogs begins with a 2-chloronicotinonitrile precursor. The following protocol is a representative example based on established methodologies.[6][7][8][9]

Step 1: Nucleophilic Substitution

- To a solution of the appropriate 2-chloronicotinonitrile derivative in a suitable solvent (e.g., ethanol, THF, or DMF), add morpholine (typically 1.1 to 2.0 equivalents).
- Add a base, such as potassium carbonate (K_2CO_3) or triethylamine (Et_3N), to scavenge the HCl generated during the reaction.
- Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Purify the crude product via recrystallization or column chromatography to yield the desired **2-morpholinonicotinonitrile** compound.

The reaction is versatile and tolerates a range of substituents on the nicotinonitrile ring, allowing for the creation of diverse chemical libraries for structure-activity relationship (SAR) studies.[10]

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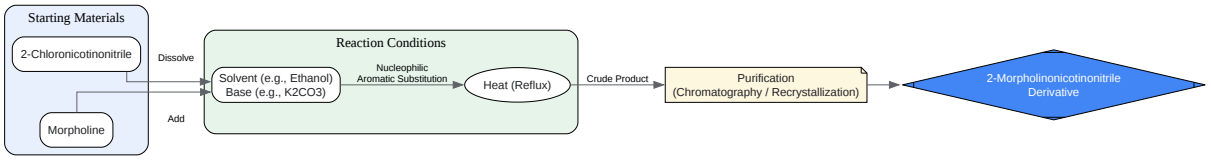

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General synthesis workflow for **2-morpholinonicotinonitrile** derivatives.

Mechanism of Action: Targeting the PI3K/Akt/mTOR Pathway

The primary therapeutic interest in **2-morpholinonicotinonitrile** derivatives stems from their potent inhibitory activity against the PI3K/Akt/mTOR signaling cascade. This pathway is a central regulator of cell growth, proliferation, survival, and metabolism.[4] Its aberrant activation is a hallmark of many cancers, often due to mutations in the PIK3CA gene or loss of the tumor suppressor PTEN.[3][11]

The PI3K/Akt/mTOR Signaling Pathway

The PI3K family of lipid kinases, when activated, phosphorylates phosphatidylinositol-4,5-bisphosphate (PIP2) to generate phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase Akt. Activated Akt then phosphorylates a multitude of substrates, including the mammalian target of rapamycin (mTOR) complex, to drive cell proliferation and suppress apoptosis (programmed cell death).[4][11] Dual inhibition of both PI3K and mTOR is a powerful strategy to shut down this pathway, as it can prevent the feedback activation of Akt.[4][12]

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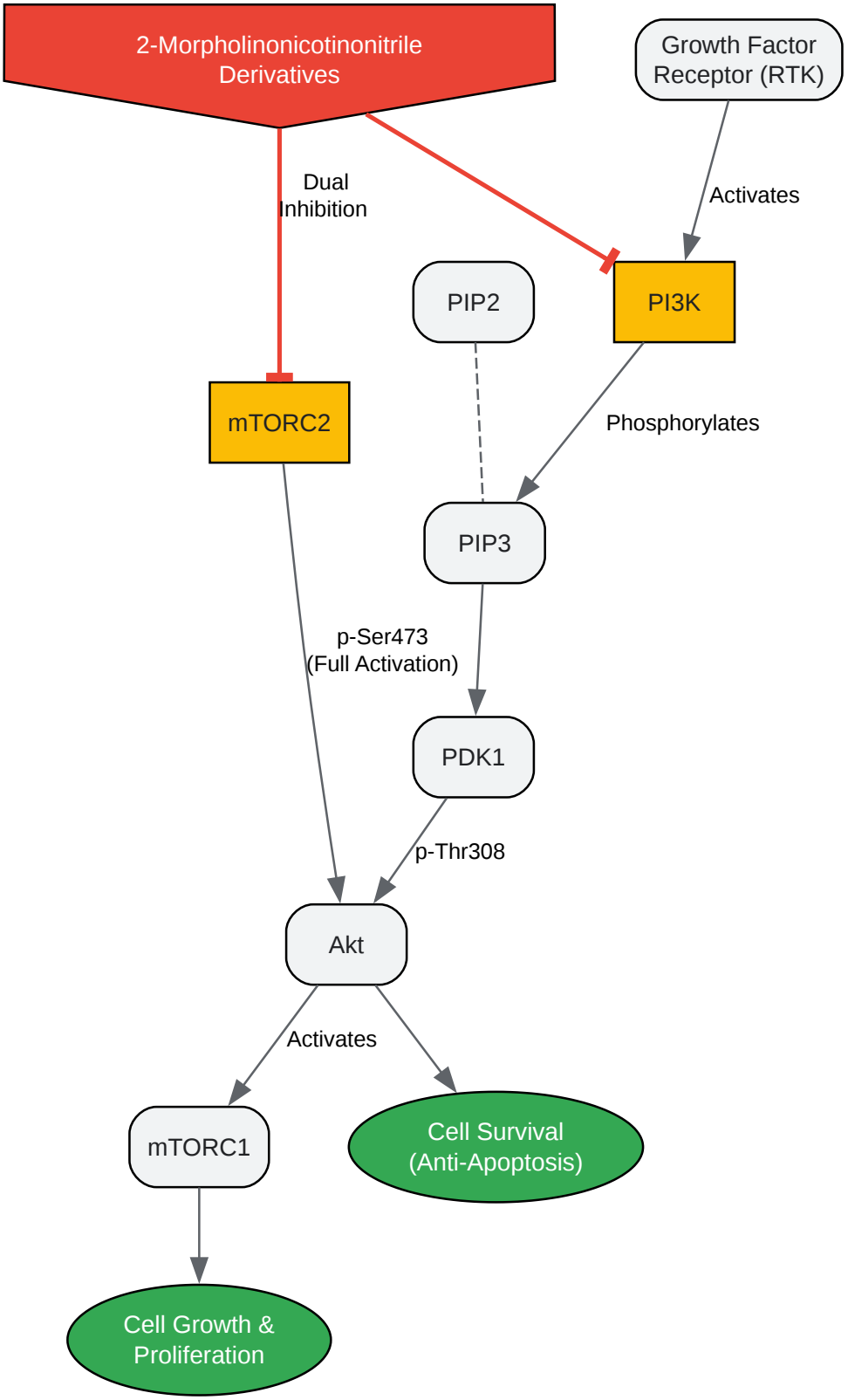

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The PI3K/Akt/mTOR pathway with inhibition points for dual inhibitors.

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Molecular Interactions and Inhibitory Potency

Studies on 2,4-dimorpholinopyrimidine-5-carbonitrile derivatives, which share the critical morpholino-nitrile pharmacophore, have provided detailed insights into the binding mechanism.[2] X-ray crystallography and molecular docking studies show that the morpholine group at the 2-position forms a crucial hydrogen bond with the backbone amide of a valine residue (Val851 in PI3Kα) in the hinge region of the kinase domain.[2] This interaction anchors the inhibitor in the ATP-binding pocket, effectively blocking the enzyme's catalytic activity.

The potency of these compounds is often exceptional, with many derivatives exhibiting inhibitory concentrations (IC_{50}) in the low nanomolar range.

Compound ID	Target	IC_{50} (nM)	Reference
Compound 17p	PI3Kα	31.8 ± 4.1	[2]
PI3Kδ	15.4 ± 1.9	[2]	
BKM-120 (Control)	PI3Kα	44.6 ± 3.6	[2]
PKI-587	PI3Kα	0.4	[11]
mTOR	1.0	[11]	
PI-103	PI3Kα	2.0	[3]

Table 1: In vitro inhibitory activity of representative morpholine-containing PI3K/mTOR inhibitors.

Pharmacokinetics and Drug Development Potential

For any promising inhibitor to become a viable drug, it must possess favorable pharmacokinetic properties, often summarized by the acronym ADME (Absorption, Distribution, Metabolism, and Excretion).[13] The study of how the body affects a drug is critical for determining dosing, efficacy, and potential adverse effects.[13][14]

Preclinical Pharmacokinetic Profile

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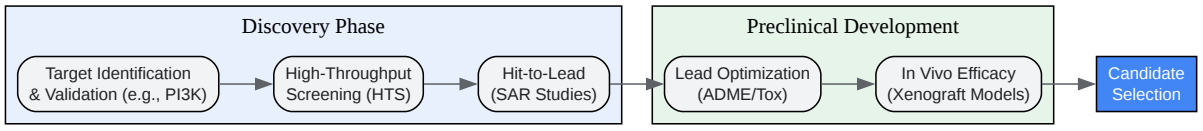
Preclinical studies in animal models provide the first glimpse into a compound's drug-like properties. For a lead compound from the 2,4-dimorpholinopyrimidine-5-carbonitrile series, designated 17p, pharmacokinetic analysis in rats revealed promising characteristics for an orally administered agent.[2]

Parameter	Value	Significance
Half-life (T½)	2.03 hours	Indicates a reasonable duration of action in the body.[2][15]
Oral Bioavailability (F%)	46.2%	Represents a high percentage of the drug being absorbed into systemic circulation after oral dosing.[2][13]
Liver Microsomal Stability	T½ = 38.5 min (rat)	Suggests moderate metabolic stability, avoiding excessively rapid clearance by the liver.[2]
T½ = 127.9 min (human)	Favorable stability in human liver microsomes, predicting a potentially longer half-life in humans.[2]	

Table 2: Pharmacokinetic parameters for the lead compound 17p.[2]

These data, particularly the high oral bioavailability and favorable microsomal stability, underscore the potential of the **2-morpholinonicotinonitrile** scaffold. It demonstrates that this chemical class is not only potent but also possesses the fundamental properties required for successful development into an oral therapeutic.



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Conceptual workflow of a modern drug discovery program.

Therapeutic Applications

Anticancer Activity

The primary application for **2-morpholinonicotinonitrile** derivatives is in oncology. Given their mechanism as PI3K/mTOR inhibitors, they have demonstrated significant anti-proliferative activity across a wide range of human cancer cell lines.[2] For instance, derivatives have shown potent growth inhibition against ovarian (A2780), breast (MCF7), glioblastoma (U87MG), and prostate (DU145) cancer cells.[2] In vivo studies using tumor xenograft models have confirmed this efficacy, with compounds like PKI-587 causing significant tumor regression.[11] The induction of apoptosis is a key mechanism behind their anticancer effect.[16][17]

Other Potential Applications

While oncology is the main focus, the morpholine and nicotinonitrile motifs appear in compounds with other biological activities, suggesting avenues for future research.

- Antimicrobial Activity: Various morpholine derivatives have been reported to possess antibacterial and antifungal properties.[18][19] The development of novel antibiotics is a critical unmet need, and scaffolds like this could be explored for activity against drug-resistant pathogens.

- Neuroprotection: Oxidative stress and excitotoxicity are key pathological mechanisms in neurodegenerative diseases.[20] The search for small molecule neuroprotective agents is an active area of research, and compounds that modulate signaling pathways could offer therapeutic benefits.[21][22][23][24]

Conclusion and Future Outlook

The **2-morpholinonicotinonitrile** scaffold represents a highly successful platform for the design of potent and selective kinase inhibitors. Its derivatives have demonstrated compelling preclinical activity as inhibitors of the PI3K/mTOR pathway, a critical signaling node in cancer. The key to their success lies in the specific molecular interactions facilitated by the morpholine hinge-binder, combined with a core structure that allows for favorable pharmacokinetic

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properties. The demonstrated oral bioavailability and metabolic stability of lead compounds make this a particularly attractive scaffold for continued development.

Future work will likely focus on optimizing isoform selectivity to minimize off-target effects, exploring combination therapies to overcome resistance, and investigating the scaffold's potential in other therapeutic areas beyond oncology. The robust chemistry, potent biological activity, and favorable drug-like properties ensure that **2-morpholinonicotinonitrile** and its derivatives will remain an area of intense interest for medicinal chemists and drug development professionals for the foreseeable future.

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